

# Technical Guide: Molecular Weight of 2-(4-Bromo-1H-pyrazol-1-yl)pyridine

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## Compound of Interest

**Compound Name:** 2-(4-Bromo-1H-pyrazol-1-yl)pyridine

**Cat. No.:** B1339004

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For: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **2-(4-Bromo-1H-pyrazol-1-yl)pyridine**, a heterocyclic compound of interest in pharmaceutical research and development.

## Molecular Structure and Formula

**2-(4-Bromo-1H-pyrazol-1-yl)pyridine** is composed of a pyridine ring substituted at the 2-position with a 4-bromopyrazole ring. The molecular formula for this compound is C<sub>8</sub>H<sub>6</sub>BrN<sub>3</sub>.

## Calculation of Molecular Weight

The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements.

- Carbon (C): The standard atomic weight of carbon is approximately 12.011 atomic mass units (amu).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hydrogen (H): The standard atomic weight of hydrogen is approximately 1.008 amu.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Bromine (Br): The standard atomic weight of bromine is approximately 79.904 amu.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

- Nitrogen (N): The standard atomic weight of nitrogen is approximately 14.007 amu.[12][13][14][15]

The molecular weight is the sum of the atomic weights of all atoms in the molecule:

$$\text{Molecular Weight} = (8 \times \text{AC}) + (6 \times \text{AH}) + (1 \times \text{ABr}) + (3 \times \text{AN})$$
$$\text{Molecular Weight} = (8 \times 12.011) + (6 \times 1.008) + (1 \times 79.904) + (3 \times 14.007)$$
$$\text{Molecular Weight} = 96.088 + 6.048 + 79.904 + 42.021$$
$$\text{Molecular Weight} = 224.061 \text{ g/mol}$$

This value is consistent with the reported molecular weight for the isomeric compound 2-(4-Bromo-1H-pyrazol-3-yl)pyridine, which is 224.057 g/mol .[16]

## Data Presentation

The quantitative data for the molecular weight calculation is summarized in the table below for clarity and easy comparison.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	8	12.011	96.088
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904	79.904
Nitrogen	N	3	14.007	42.021
Total		18	224.061	

## Experimental Protocols

The determination of the molecular weight of a compound like **2-(4-Bromo-1H-pyrazol-1-yl)pyridine** is typically achieved through mass spectrometry.

Protocol: High-Resolution Mass Spectrometry (HRMS)

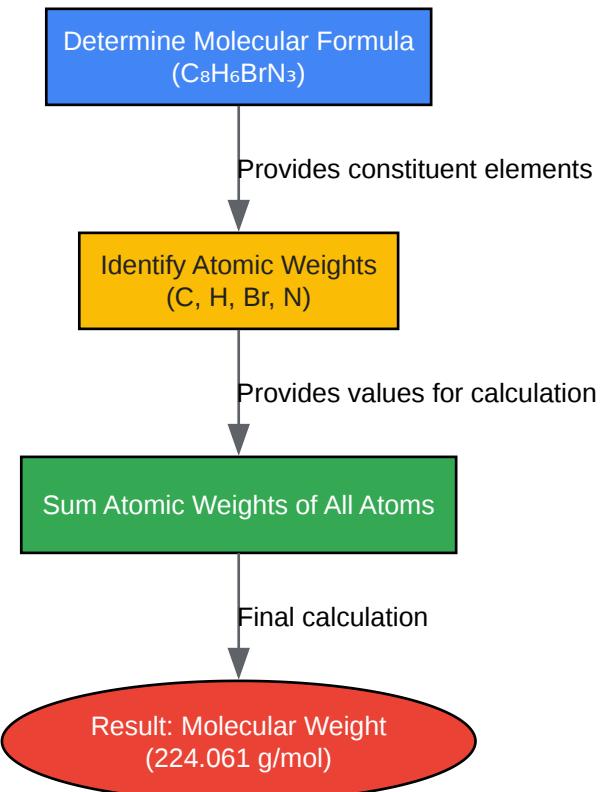
- Sample Preparation: A dilute solution of the purified compound is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol).

- Ionization: The sample is introduced into the mass spectrometer and ionized, most commonly using electrospray ionization (ESI) to generate protonated molecules  $[M+H]^+$ .
- Mass Analysis: The ions are guided into a high-resolution mass analyzer, such as an Orbitrap or a time-of-flight (TOF) analyzer.
- Data Acquisition: The mass-to-charge ratio ( $m/z$ ) of the ions is measured with high precision.
- Data Analysis: The exact mass of the monoisotopic peak is determined and compared to the theoretical exact mass calculated from the molecular formula using the masses of the most abundant isotopes ( $^{12}\text{C}$ ,  $^1\text{H}$ ,  $^{79}\text{Br}$ ,  $^{14}\text{N}$ ).

## Visualization

The following diagrams illustrate the molecular structure and the logical workflow for determining the molecular weight.

Molecular structure of **2-(4-Bromo-1H-pyrazol-1-yl)pyridine**.



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Workflow for molecular weight calculation.

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight of 2-(4-Bromo-1H-pyrazol-1-yl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1339004#2-4-bromo-1h-pyrazol-1-yl-pyridine-molecular-weight>]

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